

An In-Depth Technical Guide to the Physical Properties of 2-Octanethiol

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This technical guide provides a comprehensive overview of the key physical properties of **2-Octanethiol**, with a specific focus on its boiling and melting points. The information is intended for researchers, scientists, and professionals in drug development who require precise data and methodologies for handling this compound.

Quantitative Data Summary

The physical properties of **2-Octanethiol** have been compiled from various sources. The following table summarizes the key quantitative data for easy reference and comparison.



Physical Property	Value	Source(s)
Boiling Point	186 °C	[1]
189-191 °C	[2]	
195.97 °C (estimate)	[3][4]	_
Melting Point	-69 °C	[2]
-79 °C	[1][3][4]	
Density	0.825 g/cm3 at 20 °C	[2]
0.8327 g/mL	[3][4]	_
0.837 g/mL	[1]	
Refractive Index	1.445 at 20 °C	[2]
1.448	[1]	_
1.4481	[4]	_
1.449	[3]	
Flash Point	55.7 °C	[3]
72 °C (closed cup)	[2]	
Molecular Weight	146.29 g/mol	[2][3][4][5]
Molecular Formula	C8H18S	[1][2][3][4][5][6]

Experimental Protocols

Accurate determination of the physical properties of **2-Octanethiol** is crucial for its application in research and development. The following are detailed methodologies for determining its boiling and melting points.

1. Boiling Point Determination using the Thiele Tube Method

This method is suitable for determining the boiling point of small quantities of liquid.[7]



Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Add a small amount (approximately 0.5 mL) of **2-Octanethiol** to the small test tube.
- Place the capillary tube, open end down, into the test tube containing the 2-Octanethiol.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Fill the Thiele tube with a suitable heating fluid to a level just above the side arm.
- Insert the thermometer and the attached sample tube into the Thiele tube, ensuring the sample is immersed in the heating fluid.
- Gently heat the side arm of the Thiele tube. This will circulate the heating fluid and ensure even temperature distribution.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.



- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.
- It is advisable to perform a preliminary rapid heating to get an approximate boiling point,
 followed by a slower, more careful determination.[8][9]
- Melting Point Determination using a Mel-Temp Apparatus

As **2-Octanethiol** has a very low melting point, a specialized low-temperature apparatus or a cryostat would be necessary. The general principle using a standard Mel-Temp apparatus for solids is described below and would need to be adapted for sub-zero temperatures.

Apparatus:

- Mel-Temp apparatus or similar melting point apparatus with cooling capabilities
- Capillary tubes (sealed at one end)
- Sample of 2-Octanethiol (solidified)

• Procedure:

- Ensure the 2-Octanethiol sample is completely frozen.
- Finely crush the solid sample to a powder.
- Pack a small amount of the powdered sample into the bottom of a capillary tube to a height of 2-3 mm.[10]
- Place the capillary tube into the sample holder of the melting point apparatus.
- Cool the apparatus to a temperature well below the expected melting point of -69 to -79
 °C.
- Begin to heat the sample slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[8]
- Observe the sample through the magnifying lens.



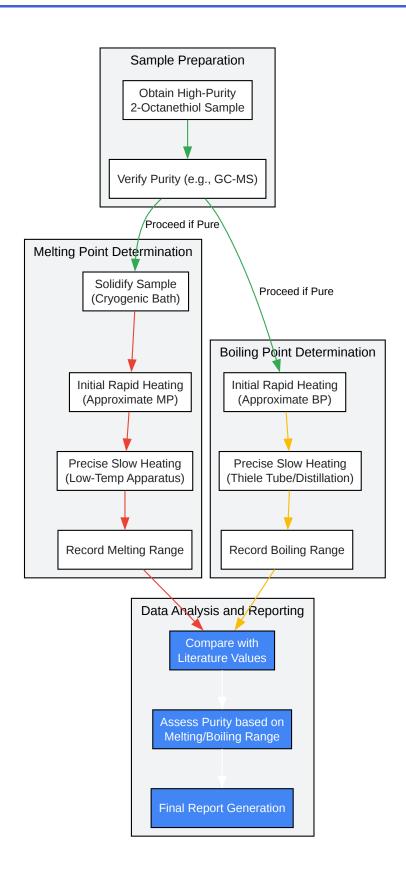
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has melted (the end of the melting range).
- A pure compound should exhibit a sharp melting range of 1-2 °C. A broader melting range may indicate the presence of impurities.[8][9]

Visualizations

Experimental Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the determination and analysis of the physical properties of **2-Octanethiol**.





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